

The Elusive Structure of Dienomycin B: A Technical Review of the Dienomycin Family

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Compound of Interest

Compound Name: *Dienomycin B*

Cat. No.: *B15564563*

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Foreword

The exploration of novel bioactive compounds is a cornerstone of modern drug discovery. Among the myriad of natural products, the dienomycins represent a class of molecules with potential therapeutic applications. This technical guide aims to provide a comprehensive overview of the chemical structure of **Dienomycin B**. However, an extensive search of the scientific literature and chemical databases reveals a significant challenge: the apparent absence of a formally isolated and characterized compound designated as "**Dienomycin B**."

While the name "**Dienomycin B**" persists in some commercial contexts, verifiable scientific data regarding its unique chemical structure, spectroscopic properties, and biological activity is not available in the public domain. In contrast, its counterpart, Dienomycin A, is a well-documented compound. Therefore, this guide will focus on the detailed chemical structure and characterization of Dienomycin A as the representative and sole structurally elucidated member of the dienomycin family found in peer-reviewed literature. We will present the available data with the rigor and detail required by the scientific community, including spectroscopic data, and experimental methodologies, to serve as a valuable resource for researchers in the field.

Dienomycin A: The Prototypical Member

Dienomycin A is a natural product isolated from *Streptomyces* species. Its chemical structure has been elucidated through a combination of spectroscopic techniques and chemical

synthesis.

Core Chemical Structure

The foundational structure of Dienomycin A is characterized by a substituted piperidine ring linked to a phenylbutadienyl side chain. The systematic IUPAC name for Dienomycin A is [(2S,3S,4R)-3-methyl-2-[(1E,3E)-4-phenylbuta-1,3-dienyl]piperidin-4-yl] 2-methylpropanoate.^[1]

Key Structural Features:

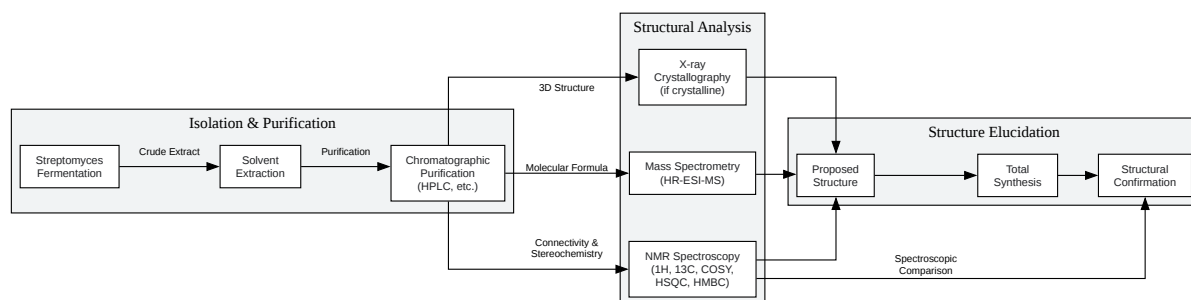
- Piperidine Ring:** A six-membered heterocyclic amine which forms the core of the molecule.
- Substituents:** The piperidine ring is substituted with a methyl group and an isobutyrate ester.
- Phenylbutadienyl Side Chain:** A conjugated diene system attached to a phenyl group, which is a significant feature likely contributing to its biological activity.
- Stereochemistry:** The molecule possesses three chiral centers, leading to specific stereoisomers with distinct biological properties.

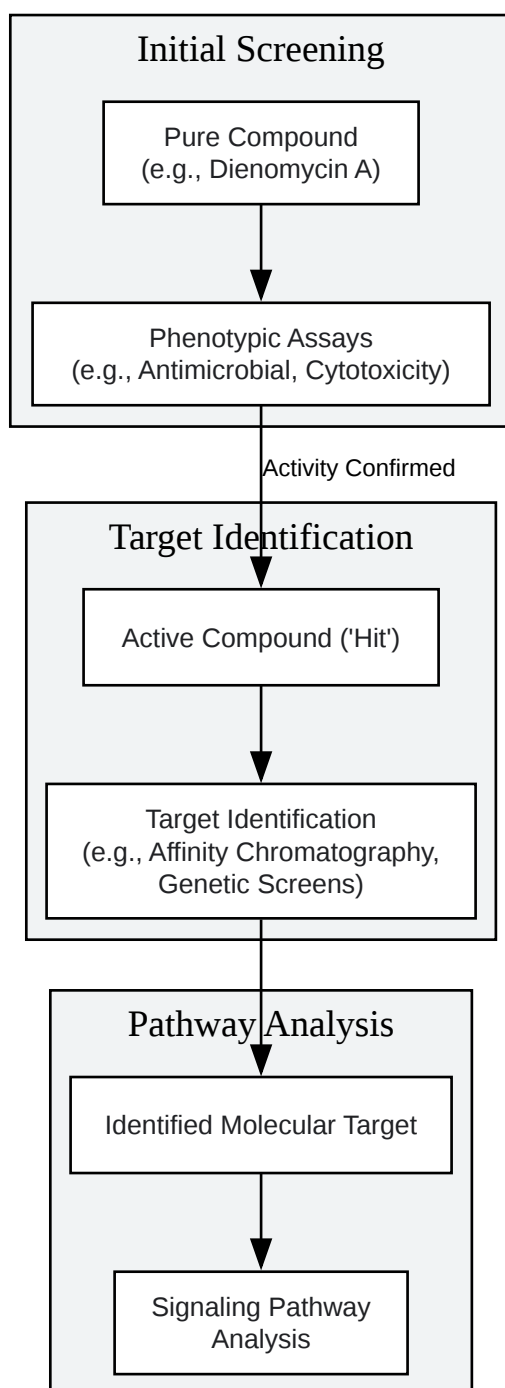
The chemical properties of Dienomycin A are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₇ NO ₂	^[1]
Molecular Weight	313.4 g/mol	^[1]
Exact Mass	313.204179104 Da	^[1]
IUPAC Name	[(2S,3S,4R)-3-methyl-2-[(1E,3E)-4-phenylbuta-1,3-dienyl]piperidin-4-yl] 2-methylpropanoate	^[1]
InChIKey	SYBVJCIPFWBZSV-HKZXSYNESA-N	^[1]

Experimental Protocols for Structure Elucidation

The determination of the absolute and relative stereochemistry of complex natural products like Dienomycin A relies on a suite of advanced analytical techniques. While specific experimental details for Dienomycin A's initial structure elucidation are found in primary literature, a generalized workflow is presented below. This workflow is representative of the methodologies employed for the structural characterization of novel natural products.





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References

- 1. Dienomycin A | C₂₀H₂₇NO₂ | CID 139589213 - PubChem [pubchem.ncbi.nlm.nih.gov]
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